

Essential Safety and Disposal Guide for AZ-PFKFB3-67 Quarterhydrate

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Compound of Interest

Compound Name: AZ-PFKFB3-67 quarterhydrate

Cat. No.: B15577163

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This document provides critical safety, operational, and disposal information for **AZ-PFKFB3-67 quarterhydrate**, a potent and selective inhibitor of 6-phosphofructo-2-kinase/fructose-2,6-biphosphatase 3 (PFKFB3). The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard research laboratory practices.

Properties of AZ-PFKFB3-67 Quarterhydrate

A summary of the key quantitative data for **AZ-PFKFB3-67 quarterhydrate** is presented below. This information is crucial for accurate experimental planning and safe handling.

| Property | Value | Reference |
|-----------------------------|---|-----------|
| Molecular Weight | 455.51 g/mol | [1][2] |
| Formula | C ₂₆ H ₂₅ N ₅ O ₃ | [1][2] |
| Purity | ≥98% (HPLC) | [1][2] |
| CAS Number | 1704741-11-6 | [1][2] |
| Storage Temperature | -20°C | [1][2] |
| Solubility in DMSO | 100 mM (45.55 mg/mL) | [1] |
| Solubility in Ethanol | 100 mM (45.55 mg/mL) | [1] |
| IC ₅₀ for PFKFB3 | 11 nM | [1][2] |
| IC ₅₀ for PFKFB2 | 159 nM | [1][2] |
| IC ₅₀ for PFKFB1 | 1130 nM | [1][2] |

Proper Disposal Procedures for AZ-PFKFB3-67 Quarterhydrate

As no specific Safety Data Sheet (SDS) with detailed disposal instructions was found for **AZ-PFKFB3-67 quarterhydrate**, general best practices for the disposal of chemical waste in a laboratory setting must be followed. These procedures are based on guidelines from environmental health and safety authorities.[3][4][5][6]

Step-by-Step Disposal Guide:

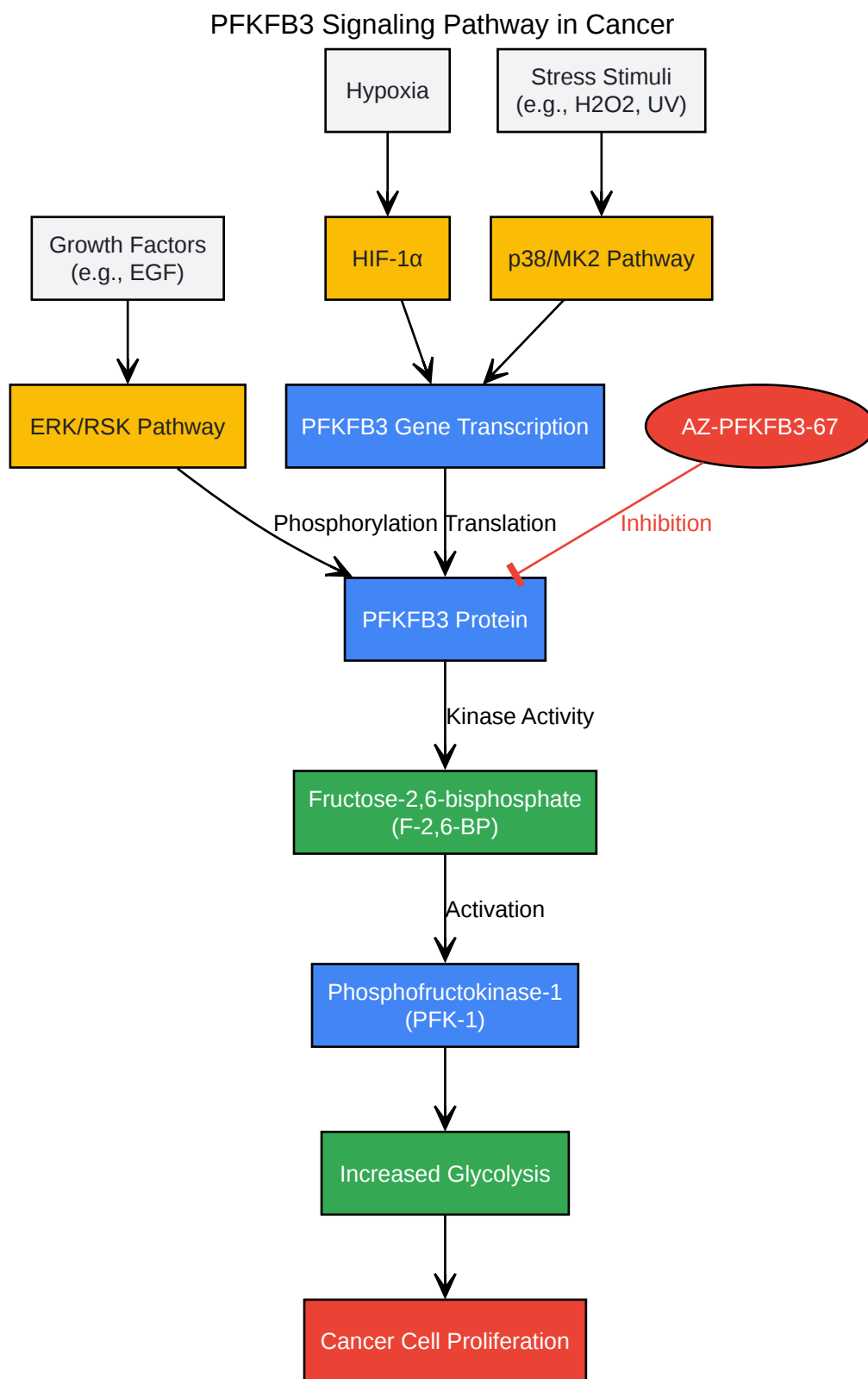
- Waste Identification and Segregation:
 - Treat all waste containing **AZ-PFKFB3-67 quarterhydrate** as hazardous chemical waste.
 - Do not mix this waste with non-hazardous waste.[5]
 - Segregate waste streams. For example, do not mix organic solvent waste containing the compound with aqueous waste.[4] Keep acidic and basic waste streams separate.[4][6]

- Containerization:
 - Use a designated, leak-proof, and chemically compatible waste container.[3] The original container or a similar plastic container is often suitable.
 - The container must be in good condition and have a secure, tight-fitting lid.[3]
 - Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**AZ-PFKFB3-67 quarterhydrate**". List all other components of the waste mixture (e.g., DMSO, ethanol, cell culture media).
- Storage of Waste:
 - Store the waste container in a designated satellite accumulation area within the laboratory. [4]
 - Ensure the storage area is well-ventilated.[3]
 - Keep the waste container closed at all times, except when adding waste.[5]
- Disposal Request:
 - Follow your institution's specific procedures for hazardous waste pickup. This typically involves submitting a request to the Environmental Health and Safety (EHS) department.
 - Do not dispose of **AZ-PFKFB3-67 quarterhydrate** down the drain or in regular trash.[3][5] Evaporation of chemical waste is also not a permissible disposal method.[5]
- Spill Cleanup:
 - In the event of a spill, treat all cleanup materials (e.g., absorbent pads, gloves) as hazardous waste and dispose of them in the designated waste container.[5]

PFKFB3 Signaling Pathway in Cancer Metabolism

PFKFB3 is a key enzyme in the regulation of glycolysis, a metabolic pathway often upregulated in cancer cells (the Warburg effect).[7][8] PFKFB3 produces fructose-2,6-bisphosphate, a potent allosteric activator of phosphofructokinase-1 (PFK-1), which is a critical rate-limiting step

in glycolysis.[9] The expression and activity of PFKFB3 are regulated by various signaling pathways, including those activated by growth factors, stress stimuli, and hypoxia.[7][10][11]



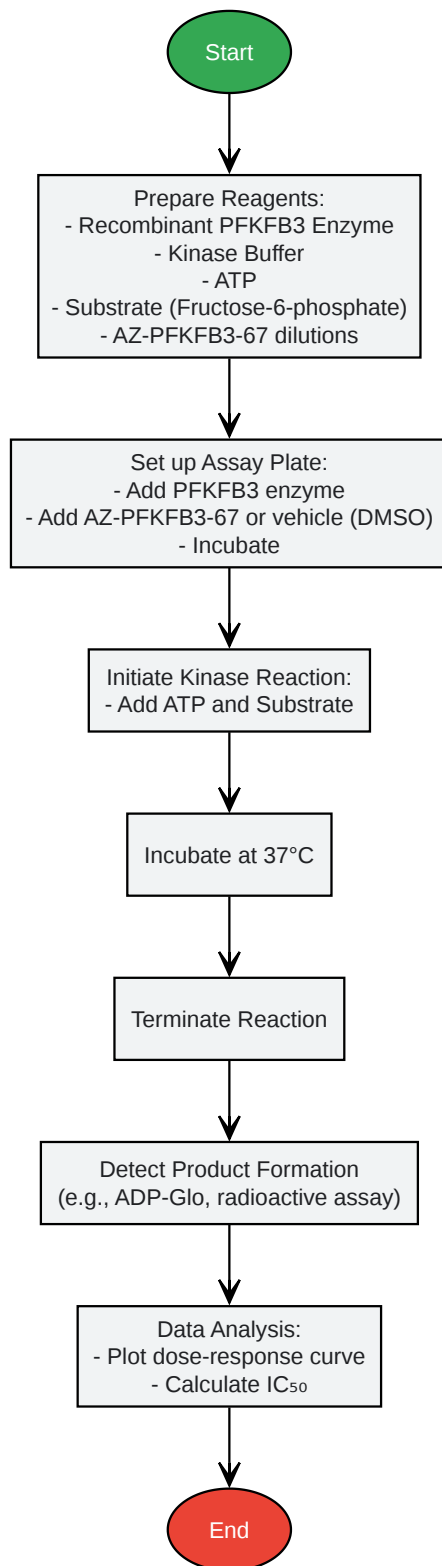
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Caption: PFKFB3 signaling pathway and its role in cancer cell proliferation.

Experimental Workflow: In Vitro Kinase Assay with AZ-PFKFB3-67

The following diagram illustrates a typical workflow for an in vitro kinase assay to evaluate the inhibitory effect of AZ-PFKFB3-67 on PFKFB3 activity. This type of assay is fundamental in drug discovery to determine the potency and selectivity of an inhibitor.

Experimental Workflow: In Vitro Kinase Assay

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Caption: A typical workflow for an in vitro kinase assay.

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